

Application Note and Protocol: N-Methylation of 4-Bromo-2-nitroaniline

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Compound of Interest

Compound Name: 4-Bromo-n-methyl-2-nitroaniline

CAS No.: 53484-26-7

Cat. No.: B1266883

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For: Researchers, scientists, and drug development professionals.

Introduction: The Significance of N-Methylation in Medicinal Chemistry

N-methylated anilines are a cornerstone in the synthesis of a vast array of organic compounds, particularly within the pharmaceutical and agrochemical industries. The introduction of a methyl group to an amino functionality can profoundly influence the physicochemical properties of a molecule. This modification can enhance metabolic stability, improve membrane permeability, and modulate the binding affinity to biological targets. Consequently, N-methylation is a frequently employed strategy in drug discovery and development to optimize the pharmacokinetic and pharmacodynamic profiles of lead compounds.

4-Bromo-2-nitroaniline serves as a valuable starting material in organic synthesis, offering multiple reaction sites for further functionalization. Its N-methylation to produce N-methyl-4-bromo-2-nitroaniline creates a key intermediate for the elaboration into more complex molecules with potential therapeutic applications. This guide provides a comprehensive, field-

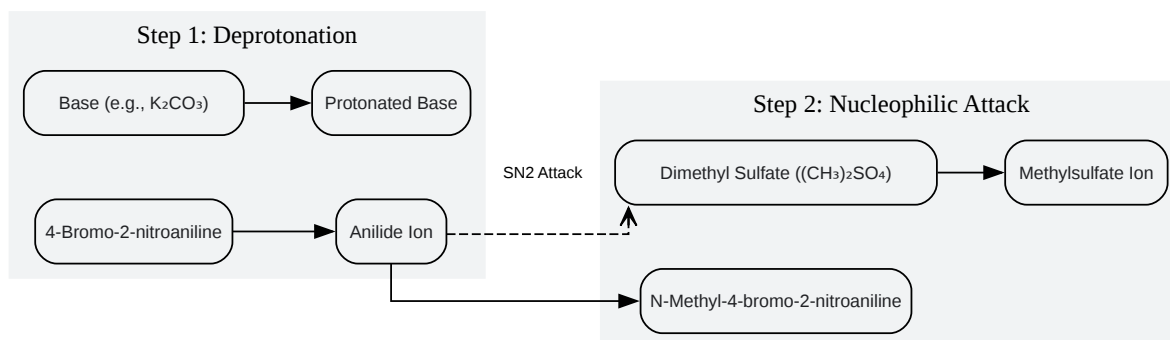
proven protocol for this transformation, emphasizing experimental causality, safety, and robust analytical validation.

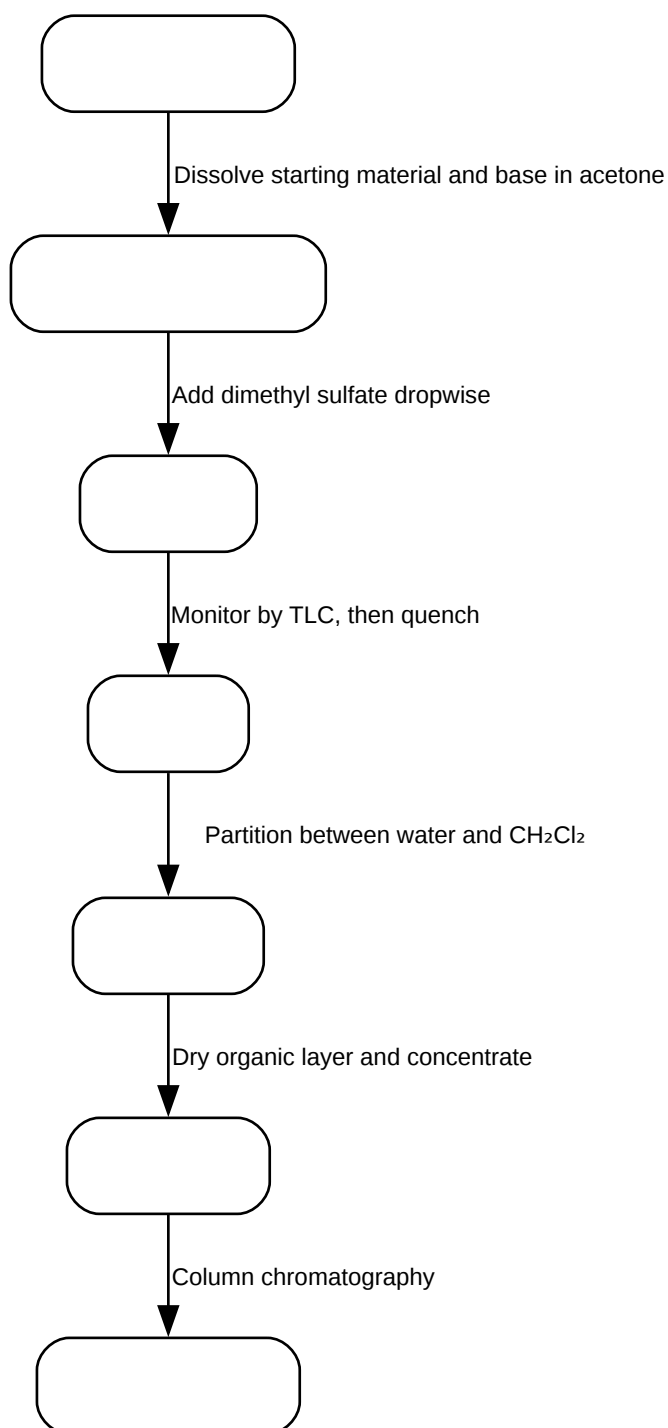
Chemical Principles and Mechanism

The N-methylation of 4-bromo-2-nitroaniline is a classic example of nucleophilic substitution. The lone pair of electrons on the nitrogen atom of the aniline attacks the electrophilic methyl group of a methylating agent. In this protocol, we will utilize dimethyl sulfate, a potent and efficient methylating agent.

The reaction is typically carried out in the presence of a base. The base serves to deprotonate the aniline's amino group, increasing its nucleophilicity and facilitating the attack on the methylating agent. The choice of base and solvent is critical to ensure a high yield and minimize side reactions, such as O-methylation of the nitro group, which is generally not favored under these conditions.

A plausible reaction mechanism is depicted below:





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